

The Versatile Building Block: A Technical Guide to 2-Amino-5-bromoisonicotinonitrile

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Compound of Interest

Compound Name: 2-Amino-5-bromoisonicotinonitrile

Cat. No.: B582082

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2-Amino-5-bromoisonicotinonitrile** is a highly functionalized pyridine derivative that has emerged as a crucial building block in synthetic and medicinal chemistry. Its unique arrangement of amino, bromo, and cyano groups on a pyridine core provides a versatile platform for the construction of complex molecular architectures, particularly in the realm of drug discovery. This technical guide provides an in-depth overview of its synthesis, key reactions, and applications, with a focus on its role in the development of kinase inhibitors.

Physicochemical Properties

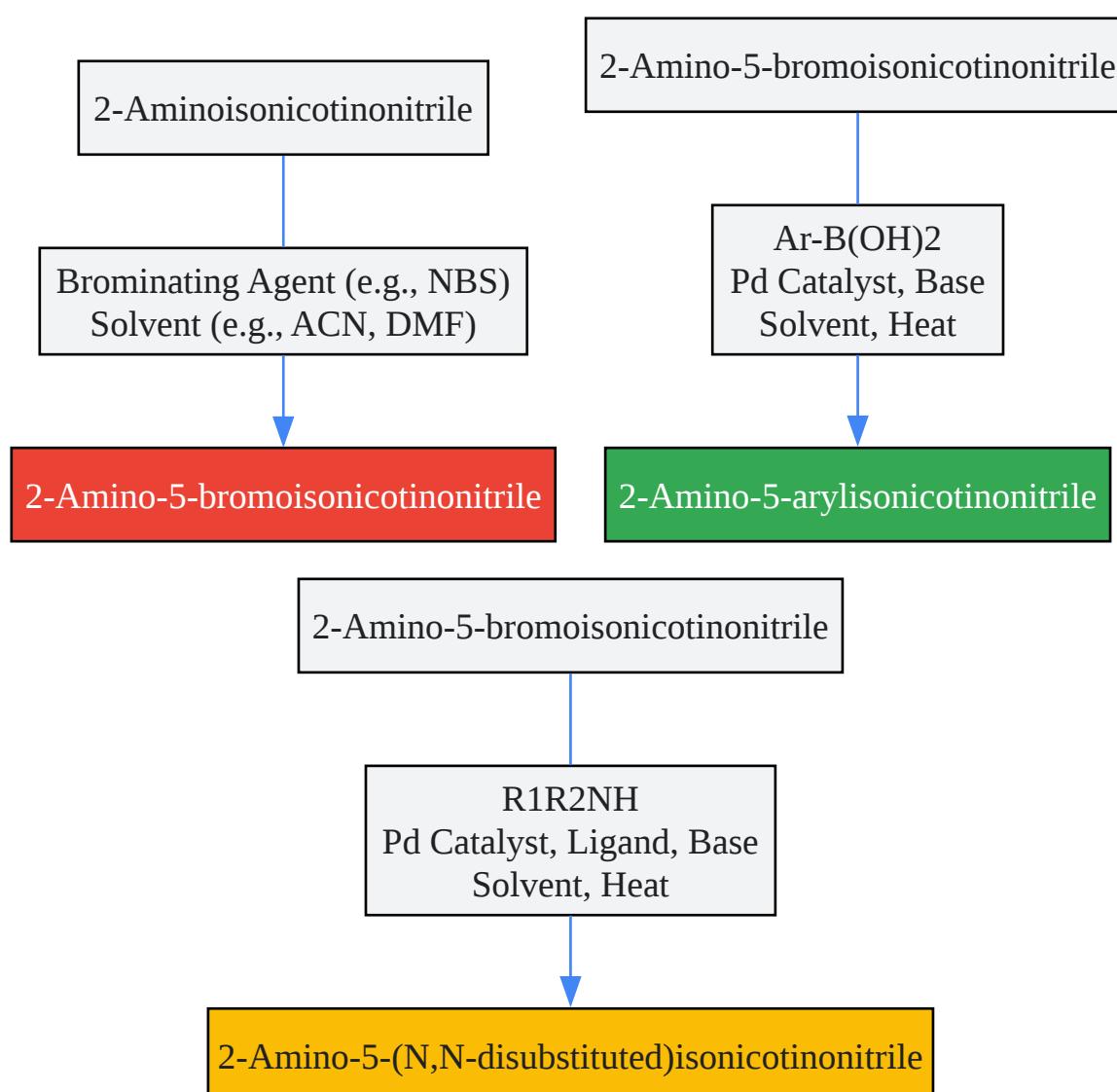
A summary of the key physicochemical properties of **2-Amino-5-bromoisonicotinonitrile** is presented in the table below. This data is essential for its handling, characterization, and use in synthetic protocols.

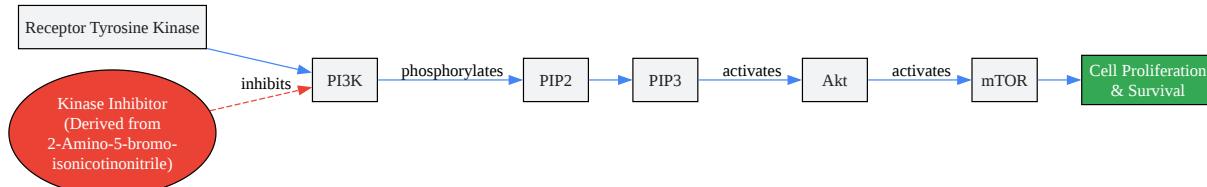
Property	Value
Molecular Formula	C ₆ H ₄ BrN ₃
Molecular Weight	198.02 g/mol
Appearance	Solid
CAS Number	944401-72-3

Synthesis of 2-Amino-5-bromoisonicotinonitrile

While a specific, detailed, and publicly available experimental protocol for the direct synthesis of **2-Amino-5-bromoisonicotinonitrile** is not readily found in the searched literature, its synthesis can be inferred from standard organic chemistry principles and protocols for analogous compounds. A plausible synthetic route would involve the bromination of 2-aminoisonicotinonitrile.

Conceptual Synthetic Workflow:



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